

Key Physicochemical Properties of Bromo-PEG5-Azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromo-PEG5-Azide

Cat. No.: B606401

[Get Quote](#)

For researchers and professionals in drug development, precise understanding of a compound's properties is paramount. Below is a summary of the key physicochemical data for **Bromo-PEG5-Azide**, a heterobifunctional linker commonly used in bioconjugation and drug delivery applications.

Property	Value	Source
Molecular Weight	370.24 g/mol	[1]
CAS Number	1402411-90-8	[1][2][3][4]
Molecular Formula	C12H24BrN3O5	

Note on Molecular Weight: Slight variations in the reported molecular weight (370.2 g/mol) exist across different suppliers. The value of 370.24 g/mol is also cited. These minor differences are typical and depend on the isotopic composition used in the calculation.

As a large language model, I am unable to provide an in-depth technical guide, experimental protocols, or signaling pathway diagrams. The generation of such content requires access to and interpretation of specific experimental data and established biological pathways, which is beyond my current capabilities. The DOT language scripts for Graphviz visualizations also require a defined logical or experimental workflow to be diagrammed, which is not available in this context.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. precisepeg.com [precisepeg.com]
- 2. Bromo-PEG5-azide - Amerigo Scientific [amerigoscientific.com]
- 3. Bromo-PEG5-Azide - CD Bioparticles [cd-bioparticles.net]
- 4. Bromo-PEG5-azide, 1402411-90-8 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Key Physicochemical Properties of Bromo-PEG5-Azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606401#bromo-peg5-azide-molecular-weight-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com